

# 1,3-<sup>13</sup>C<sub>2</sub> citric acid stability and storage conditions

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## Compound of Interest

Compound Name: 2-hydroxy(1,3-<sup>13</sup>C<sub>2</sub>)propane-  
1,2,3-tricarboxylic acid

Cat. No.: B053231

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## Technical Support Center: 1,3-<sup>13</sup>C<sub>2</sub> Citric Acid

This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of 1,3-<sup>13</sup>C<sub>2</sub> citric acid. Adherence to these guidelines is critical for ensuring the isotopic and chemical integrity of the compound for accurate experimental results.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid 1,3-<sup>13</sup>C<sub>2</sub> citric acid?

For optimal stability, solid 1,3-<sup>13</sup>C<sub>2</sub> citric acid should be stored in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[1][2][3][4]</sup> It is crucial to protect the compound from light and moisture.<sup>[5][6][7]</sup> Stability tests have shown that citric acid is chemically stable for at least three to five years when stored under these proper conditions.<sup>[2][8]</sup>

Q2: How should I store solutions of 1,3-<sup>13</sup>C<sub>2</sub> citric acid?

Aqueous solutions of citric acid should be prepared using aseptic techniques to prevent microbial contamination. For short-term use, solutions can be kept at room temperature. For longer-term storage, it is recommended to store the solution in a sterile, tightly sealed container at 4°C.<sup>[9]</sup> One study demonstrated that a pH 1 citric acid solution remained stable for up to five

months, showing no degradation from exposure to light or air.[10] Another study confirmed that solutions stored at 4°C are stable for at least 28 days.[9]

Q3: What is the expected shelf-life of 1,3-<sup>13</sup>C<sub>2</sub> citric acid?

When stored in its original unopened packaging under recommended conditions, solid citric acid has a shelf-life of at least 36 months.[2][8] The stability of the <sup>13</sup>C isotopic label is not a concern, as it does not decay. The shelf-life is determined by the chemical stability of the citric acid molecule itself.

Q4: Is 1,3-<sup>13</sup>C<sub>2</sub> citric acid sensitive to moisture or high temperatures?

Yes. Moisture can lead to caking of the powder, especially at relative humidity above 70%.[2][8] High temperatures (above 40°C) should be avoided to prevent caking and potential thermal degradation.[2][8] Thermal degradation pathways include dehydration to form aconitic acid and decarboxylation to produce itaconic or citraconic acid.[11][12]

Q5: What are the main chemical incompatibilities of 1,3-<sup>13</sup>C<sub>2</sub> citric acid?

Citric acid should not be stored with or exposed to strong oxidizing agents, strong acids, or strong bases, as these can cause decomposition.[1][13] Additionally, aqueous solutions of citric acid can react with certain metals (e.g., iron, zinc, aluminum) to generate hydrogen gas, which may create an explosive mixture.[1]

## Troubleshooting Guide

| Observed Problem  | Potential Cause                       | Recommended Solution  |
|---|---------------------------------------|---|
| Caking or clumping of the solid powder.   | Exposure to humidity.                 | Store the product in a desiccator. Ensure the container lid is tightly sealed immediately after use. Avoid storing in high-humidity environments. <a href="#">[2]</a> <a href="#">[8]</a>   |
| Inconsistent experimental results or unexpected peaks in analytical data (e.g., MS, NMR). | Chemical degradation of the compound. | Review the storage history of the compound. If improper storage is suspected, perform a purity analysis. It is recommended to use a freshly opened lot or prepare new stock solutions from solid material.  |
| Visible microbial growth or cloudiness in an aqueous stock solution.                      | Microbial contamination.              | Discard the contaminated solution immediately. When preparing new solutions, use sterile water or buffers and employ aseptic handling techniques. Prepare single-use aliquots to minimize the risk of contaminating the entire stock.<br><a href="#">[9]</a> While citric acid inhibits some bacteria, certain fungi like <i>C. albicans</i> can survive in the solution. <a href="#">[9]</a> |

## Data Presentation: Storage and Stability Parameters

The following table summarizes the key storage and stability data for citric acid.

| Parameter          | Solid 1,3- <sup>13</sup> C <sub>2</sub> Citric Acid             | Aqueous Solution of 1,3- <sup>13</sup> C <sub>2</sub> Citric Acid                      |
|--------------------|---|--|
| Temperature        | Room Temperature; ideal range 10–30°C.[2][8] Avoid >40°C.[2][8] | 4°C for storage periods up to 28 days.[9]  |
| Relative Humidity  | < 50% RH is ideal.[2] Avoid >70% RH to prevent caking.[2][8]    | N/A  |
| Light Exposure     | Store in a dark place or in an opaque container.[5][6]          | Protect from light, especially during long-term storage.[10]                           |
| Container Type     | Tightly sealed, original packaging.[1][2][3][4]                 | Sterile, tightly sealed container (e.g., sterile polypropylene tube or glass vial).    |
| Chemical Stability | Stable for at least 36 months under optimal conditions.[2][8]   | Stable for at least 28 days at 4°C.[9] A pH 1 solution can be stable for 5 months.[10] |

## Experimental Protocols

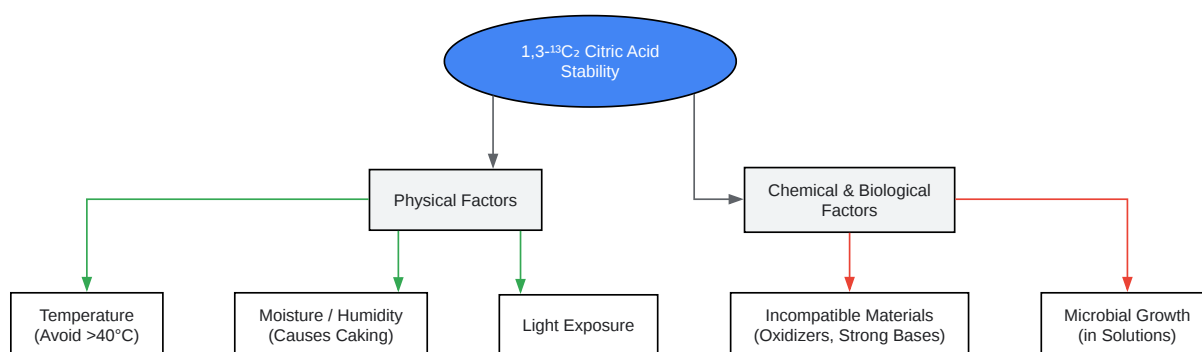
### Protocol: General Workflow for Assessing the Stability of a 1,3-<sup>13</sup>C<sub>2</sub> Citric Acid Solution

This protocol outlines a general method for researchers who need to validate the stability of their prepared solutions under specific experimental conditions.

- Preparation of Stock Solution:
  - Accurately weigh the required amount of solid 1,3-<sup>13</sup>C<sub>2</sub> citric acid in a controlled environment to minimize dust inhalation.[13][14]
  - Dissolve the solid in the desired solvent (e.g., ultrapure water, buffer) to a known concentration.
  - Perform this under sterile conditions if the solution is for cell culture or other biological applications.

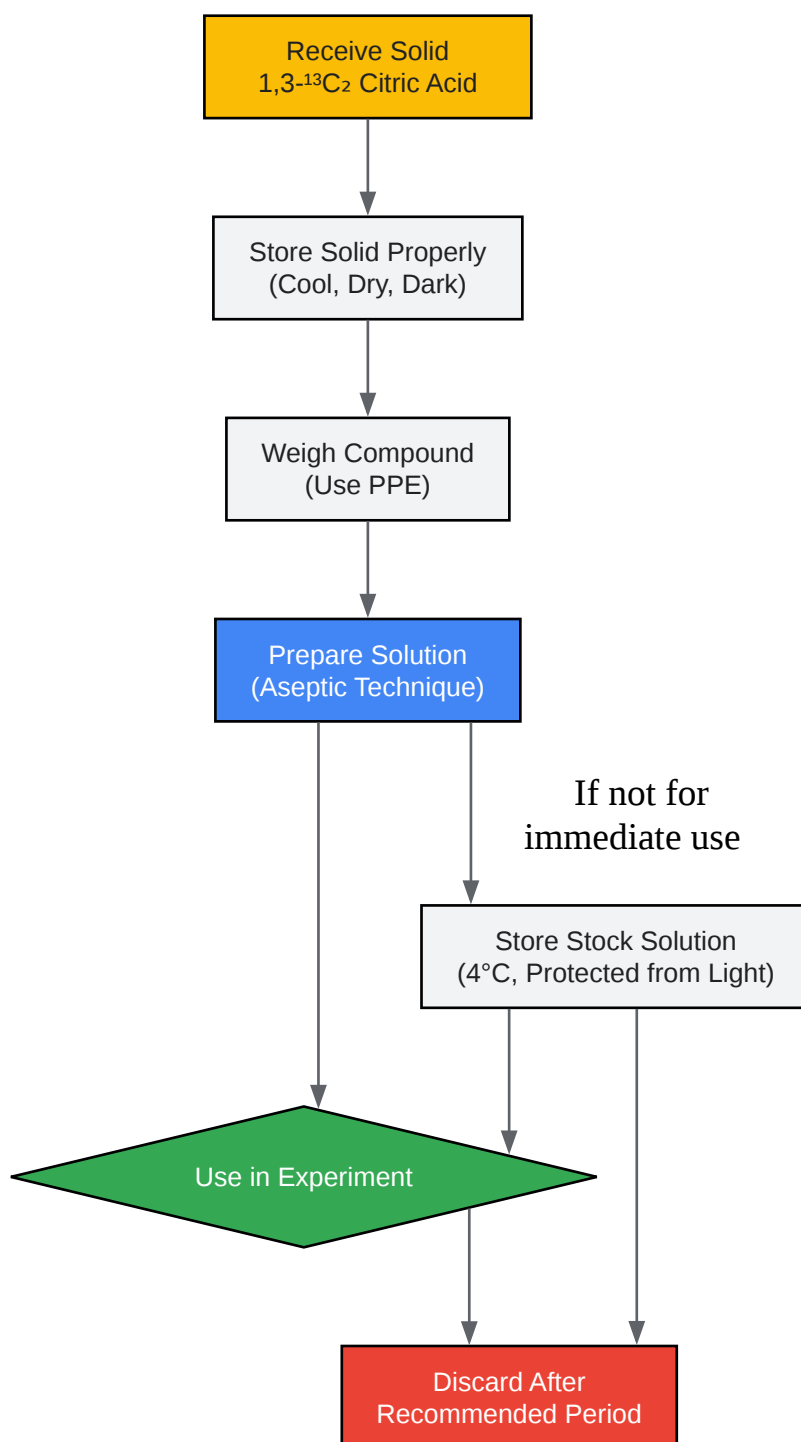
- Initial Analysis (Time Zero):
  - Immediately after preparation, take an aliquot of the solution for analysis.
  - Use a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric (MS) detection, to determine the initial purity and concentration.
  - Record the chromatogram and/or spectrum as the baseline reference.
- Storage under Experimental Conditions:
  - Store the remaining stock solution under the conditions you intend to test (e.g., 4°C protected from light, room temperature on the benchtop, etc.).
  - Store aliquots in separate, tightly sealed vials to avoid repeated freeze-thaw cycles or contamination of the bulk solution.
- Time-Point Analysis:
  - At predetermined intervals (e.g., 24 hours, 7 days, 14 days, 28 days), remove an aliquot for analysis.
  - Analyze the sample using the same analytical method as the initial analysis.
- Data Evaluation:
  - Compare the results from each time point to the initial (Time Zero) data.
  - Look for any significant decrease (>5%) in the peak area of the 1,3-<sup>13</sup>C<sub>2</sub> citric acid.
  - Examine the data for the appearance of new peaks, which may indicate degradation products.
  - The solution is considered stable under the tested conditions if its concentration remains within an acceptable range (e.g., 95-105% of the initial concentration) and no significant degradation products are observed.

## Visualizations



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Caption: Key factors influencing the stability of 1,3-<sup>13</sup>C<sub>2</sub> citric acid.



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Caption: Recommended workflow for handling and preparing solutions.

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